

# Barium Chromate: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Barium chromate

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## Abstract

**Barium chromate** ( $\text{BaCrO}_4$ ) is an inorganic compound recognized for its characteristic yellow color and its utility in a range of industrial applications, from pigments to pyrotechnics.[1][2] For researchers and professionals in the life sciences, an understanding of its chemical and physical properties, synthesis, and biological interactions is crucial, particularly concerning its toxicological profile. This technical guide provides an in-depth overview of **barium chromate**, including its chemical formula, structure, physicochemical properties, detailed experimental protocols for its synthesis and characterization, and a summary of its known biological effects.

## Chemical Formula and Structure

**Barium chromate** is an inorganic salt with the chemical formula  $\text{BaCrO}_4$ . [3][4] It is composed of a barium cation ( $\text{Ba}^{2+}$ ) and a chromate anion ( $\text{CrO}_4^{2-}$ ). The elements present are barium, chromium, and oxygen. [5]

The crystal structure of **barium chromate** is orthorhombic and is isostructural with barite ( $\text{BaSO}_4$ ). [6] This crystalline nature contributes to its properties as a stable, yellow powder. [5]

## Physicochemical Properties

**Barium chromate** is a yellow, sand-like powder.<sup>[3][4]</sup> A summary of its key quantitative properties is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	BaCrO <sub>4</sub>	<sup>[3][7]</sup>
Molar Mass	253.32 g/mol	<sup>[3][7]</sup>
Appearance	Yellow crystalline powder	<sup>[4][6]</sup>
Density	4.498 g/cm <sup>3</sup>	<sup>[4][5]</sup>
Melting Point	Decomposes at 210 °C (410 °F; 483 K)	<sup>[4]</sup>
Solubility in Water	0.2775 mg/100 mL at 20 °C	<sup>[4]</sup>
Solubility Product (K <sub>sp</sub> )	$1.17 \times 10^{-10}$	<sup>[4][5]</sup>
Solubility in other solvents	Soluble in strong acids	<sup>[4][5]</sup>

## Experimental Protocols

### Synthesis of Barium Chromate via Precipitation

This protocol describes the laboratory-scale synthesis of **barium chromate** by a precipitation reaction between barium chloride and sodium chromate.<sup>[8][9]</sup>

#### 3.1.1. Materials and Reagents

- Barium chloride (BaCl<sub>2</sub>)
- Sodium chromate (Na<sub>2</sub>CrO<sub>4</sub>)
- Distilled or deionized water

#### 3.1.2. Equipment

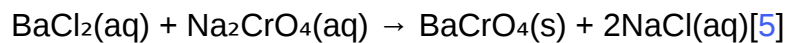
- Glass beakers

- Stirring rod or magnetic stirrer
- Filtration apparatus (e.g., Büchner funnel and flask)
- Filter paper
- Drying oven

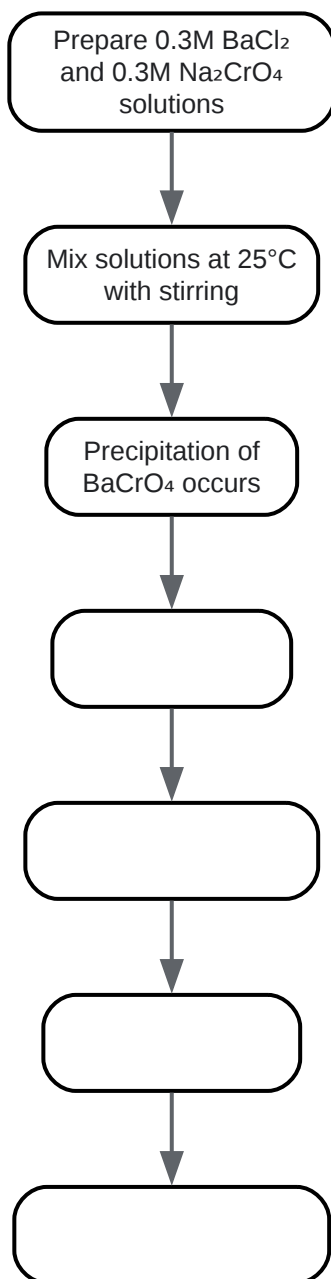
### 3.1.3. Procedure

- Prepare Reactant Solutions:
  - Prepare a 0.3 M solution of barium chloride in distilled water.
  - Prepare a 0.3 M solution of sodium chromate in distilled water.
- Precipitation:
  - At room temperature (25°C), slowly add the sodium chromate solution to the barium chloride solution while stirring continuously.[\[8\]](#)
  - A yellow precipitate of **barium chromate** will form immediately.[\[10\]](#)
- Digestion of Precipitate:
  - Continue stirring the mixture for a short period to allow for complete precipitation.
- Filtration and Washing:
  - Separate the **barium chromate** precipitate from the solution by filtration.
  - Wash the precipitate several times with distilled water to remove soluble impurities, such as sodium chloride.[\[4\]](#)
- Drying:
  - Dry the collected **barium chromate** powder in an oven at a temperature between 60-80°C until a constant weight is achieved.[\[11\]](#)

Under these conditions, a yield of approximately 93% with a purity of up to 98% can be expected.[8] The chemical reaction for this synthesis is:



#### Workflow for Barium Chromate Synthesis



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*Workflow for the synthesis and characterization of **barium chromate**.*

## Characterization of Barium Chromate

The synthesized **barium chromate** can be characterized using various analytical techniques to confirm its identity and purity.

### 3.2.1. Gravimetric Analysis

Barium content can be determined gravimetrically by converting **barium chromate** to barium sulfate.<sup>[8]</sup>

### 3.2.2. Spectroscopic Analysis

- Atomic Absorption Spectroscopy (AAS): To determine the percentage of chromium in the sample.<sup>[8]</sup>
- Infrared (IR) Spectroscopy: To identify the characteristic vibrational modes of the chromate ion.

### 3.2.3. X-ray Diffraction (XRD)

XRD analysis can be used to confirm the orthorhombic crystal structure of the synthesized **barium chromate**.

## Applications in Research and Technology

While direct applications in drug development are not prominent, **barium chromate** is utilized in several areas of scientific and industrial research:

- Pigment Industry: It is used as a yellow pigment known as "lemon yellow" or "baryta yellow".<sup>[7][12]</sup>
- Corrosion Inhibition: **Barium chromate** is an effective corrosion inhibitor in primers and coatings for metals.<sup>[10][12]</sup>

- Pyrotechnics: It serves as an oxidizing agent and a burn rate modifier in pyrotechnic compositions.[\[3\]](#)[\[10\]](#)
- Catalysis: It has been investigated for its catalytic properties, for instance, in the photocatalytic degradation of organic dyes.[\[13\]](#)
- Electroplating: It is used as a sulfate scavenger in chromium electroplating baths to prolong their operational life.[\[10\]](#)

## Toxicology and Biological Significance

For professionals in drug development and the life sciences, the toxicology of **barium chromate** is of primary concern.

### 5.1. Cellular Effects

**Barium chromate** is classified as cytotoxic and genotoxic.[\[10\]](#) Studies have shown that it can induce damage in human lung cells.[\[6\]](#) The genotoxicity may be a result of the combined effects of both the barium and chromate ions.[\[6\]](#)

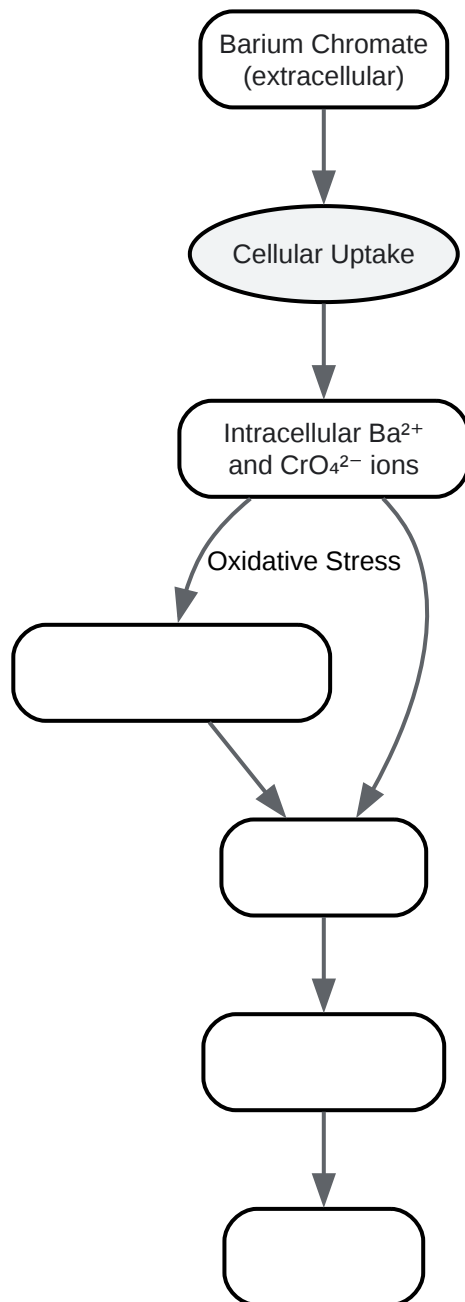
### 5.2. Carcinogenicity

Hexavalent chromium compounds, including **barium chromate**, are recognized as human carcinogens, particularly associated with an increased risk of lung cancer upon inhalation.[\[10\]](#) [\[11\]](#) The International Agency for Research on Cancer (IARC) classifies **barium chromate** as a Group 1 carcinogen.[\[5\]](#)

### 5.3. Signaling Pathways

The precise molecular mechanisms and signaling pathways affected by **barium chromate** are not extensively detailed in the literature. However, it is known that hexavalent chromium compounds can induce carcinogenesis by overstimulating cellular regulatory pathways and increasing peroxide levels through the activation of certain mitogen-activated protein kinases (MAPKs).[\[3\]](#) They can also cause transcriptional repression by affecting histone modification.[\[3\]](#) Due to the lack of specific pathway information for **barium chromate**, a generalized diagram of cellular uptake and potential downstream effects is presented below.

## Cellular Interaction with Barium Chromate



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Potential cellular effects of **barium chromate** exposure.

## Safety and Handling

**Barium chromate** is toxic and a confirmed carcinogen.[10][11] It should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and respiratory protection, especially when dealing with the powder form to prevent inhalation.[11] It is also a strong oxidizing agent and may react vigorously with reducing agents.[5][11]

## Conclusion

**Barium chromate** is a well-characterized inorganic compound with a range of industrial applications. For the scientific research community, particularly in fields related to human health, its significance is primarily defined by its toxicological properties. While not a direct tool in drug development, understanding its synthesis, properties, and biological effects is essential for assessing its environmental and health impacts. The experimental protocols provided herein offer a basis for the controlled synthesis and analysis of this compound for further research.

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- To cite this document: BenchChem. [Barium Chromate: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076100#barium-chromate-chemical-formula-and-structure]

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